

# Environmental fate and impact of butyl acrylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Butyl acrylate*

Cat. No.: *B089632*

[Get Quote](#)

An in-depth guide to the environmental fate, impact, and analysis of **butyl acrylate**, prepared for researchers, scientists, and drug development professionals.

## Executive Summary

**Butyl acrylate** is an important industrial chemical primarily used in the production of polymers and copolymers for paints, coatings, adhesives, and textiles.<sup>[1]</sup> Given its widespread use, understanding its environmental fate and ecotoxicological impact is critical. This document provides a comprehensive technical overview of **butyl acrylate**'s behavior in the environment, its effects on various organisms, and the standard protocols used for its assessment. Key findings indicate that **butyl acrylate** is readily biodegradable and has a low potential for bioaccumulation.<sup>[2]</sup> However, it is classified as acutely toxic to aquatic life.<sup>[1]</sup> This guide summarizes key quantitative data in structured tables and provides detailed experimental methodologies and visual workflows to support environmental risk assessment.

## Physicochemical Properties

The environmental distribution and behavior of a chemical are governed by its physical and chemical properties.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>	[3]
Molecular Mass	128.17 g/mol	[4]
Physical State	Clear, colorless liquid	[3][5]
Odor	Strong, fruity, characteristic	[5]
Boiling Point	145-149 °C at 1013 hPa	[3][5]
Melting Point	-64.6 °C	
Vapor Pressure	5.45 mm Hg	[5]
Water Solubility	1.7 g/L at 20°C	
Log P (octanol/water)	2.38 at 25°C	[4]
Flash Point	37-39 °C	[3]

## Environmental Fate

The environmental fate of **butyl acrylate** is characterized by rapid degradation in most compartments, limiting its persistence.

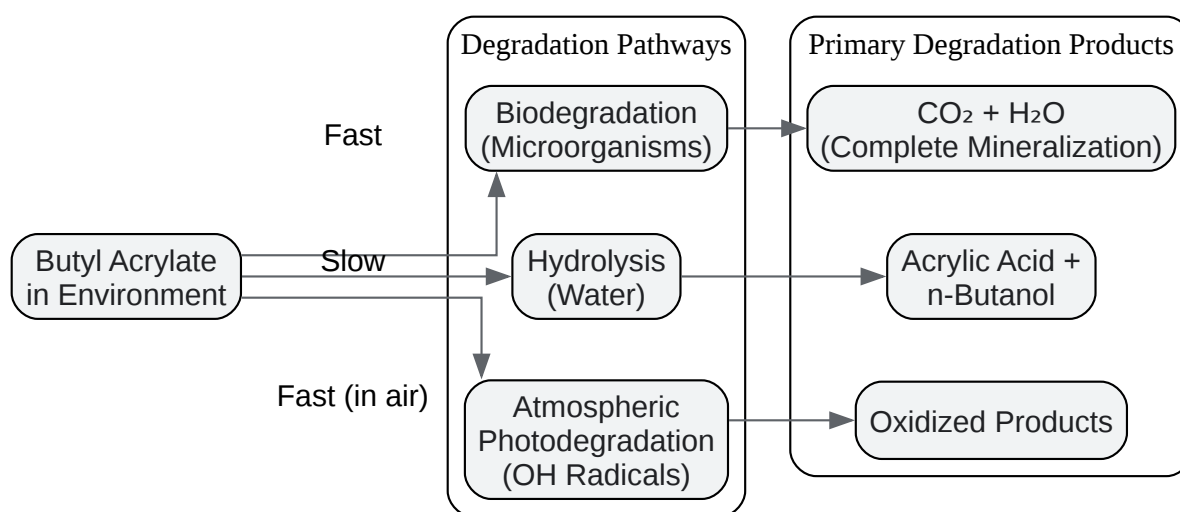
## Degradation Processes

Biodegradation: **Butyl acrylate** is considered to be readily biodegradable by microorganisms in aquatic and soil environments.[6] Studies following OECD guidelines have demonstrated significant removal within 28 days. The US EPA classifies it as an easily biodegradable substance.[3]

Test Guideline	Duration	% Biodegradation	Reference
OECD 301C	14 days	61%	[1]
OECD 301D	28 days	57.8%	[1]
OECD 301D	28 days	57-60%	[7]
5-day BOD Test	5 days	56%	[7]

**Hydrolysis:** The ester linkage in **butyl acrylate** is susceptible to hydrolysis, breaking down into acrylic acid and n-butanol.[8] This process is generally slow under neutral environmental conditions but can be accelerated by acidic or basic conditions.[8] The estimated hydrolysis half-life is 11 years at pH 7 and 1.1 years at pH 8.[5]

**Photodegradation:** In the atmosphere, **butyl acrylate** is expected to degrade through photochemical reactions. The primary mechanism is reaction with hydroxyl (OH) radicals, with an estimated atmospheric half-life (DT50) of 28 hours. This rapid degradation prevents long-range atmospheric transport.



[Click to download full resolution via product page](#)

Primary degradation pathways for **butyl acrylate**.

## Environmental Distribution

**Atmosphere:** Due to its volatility, the atmosphere is a primary compartment for **butyl acrylate** released to the environment.[2] However, its short photochemical half-life limits its accumulation.

**Soil:** **Butyl acrylate** is expected to have very high to high mobility in soil, based on its low soil organic carbon-water partitioning coefficient (Log K<sub>oc</sub> = 1.95; K<sub>oc</sub> = 40-148).[4][5] Adsorption to

soil particles and sediment is not a significant process.[9]

Water: When released into water, a portion will volatilize into the air while the remainder will be subject to rapid biodegradation.[3]

Bioaccumulation: With a moderate octanol-water partition coefficient ( $\text{Log Kow} = 2.38$ ) and a low bioconcentration factor ( $\text{BCF} = 1$ ), **butyl acrylate** has a low potential to bioaccumulate in the food chain.[4]

## Ecotoxicological Impact

**Butyl acrylate** is classified as toxic to aquatic organisms in acute exposure scenarios and harmful with long-lasting effects.[10]

## Aquatic Toxicity

Organism	Species	Duration	Endpoint	Value (mg/L)	Guideline	Reference
Fish	Cyprinodon variegatus (Sheepshead minnow)	96 h	LC50	2.1	EPA OTS 797.1400	<a href="#">[11]</a>
Fish	Oncorhynchus mykiss (Rainbow trout)	96 h	LC50	5.2	OECD 203	
Invertebrate	Daphnia magna (Water flea)	48 h	EC50	8.2	OECD 202	
Algae	Desmodesmus subspicatus	96 h	EC50	5.2	OECD 201	
Invertebrate	Daphnia magna (Water flea)	21 days	NOEC	0.136	OECD 211	<a href="#">[9]</a>

## Terrestrial Toxicity

Data on terrestrial toxicity is limited. One study on soil microorganisms showed low toxicity.

Organism	Endpoint	Value (mg/kg)	Guideline	Reference
Soil Microorganisms	EC50 (28 days)	> 1000	OECD 217	<a href="#">[12]</a>

## Experimental Protocols

The following sections describe the methodologies for key environmental fate and ecotoxicity tests cited in this guide.

### Ready Biodegradability - OECD 301D (Closed Bottle Test)

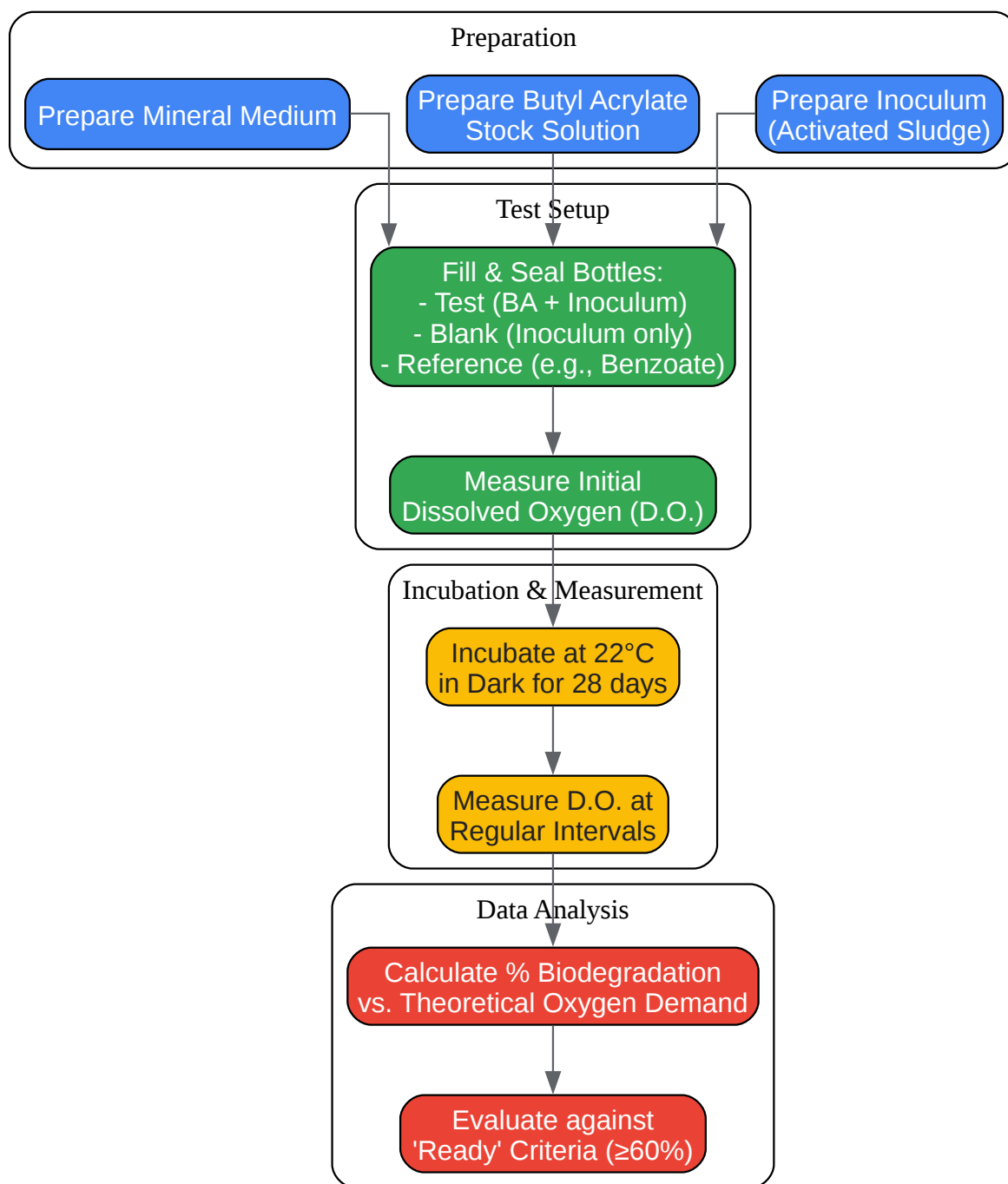
Objective: To determine the ready biodegradability of **butyl acrylate** by measuring oxygen consumption in a closed bottle system over 28 days.[\[13\]](#)

Principle: A solution of **butyl acrylate** in a mineral medium is inoculated with microorganisms (typically from activated sludge) and incubated in completely filled, sealed bottles in the dark. The depletion of dissolved oxygen is measured periodically and is expressed as a percentage of the theoretical oxygen demand (ThOD).[\[13\]](#)[\[14\]](#)

Methodology:

- Preparation of Solutions: A mineral medium is prepared containing essential salts. A stock solution of **butyl acrylate** is prepared. Due to its limited water solubility, it may require mechanical dispersion.[\[15\]](#)
- Inoculum: Activated sludge from a domestic wastewater treatment plant is collected and prepared to serve as the microbial inoculum.[\[16\]](#)
- Test Setup: Test bottles are filled with the mineral medium, inoculum, and the test substance (e.g., at 2 mg/L). Control bottles are prepared with only inoculum, and reference bottles with a readily biodegradable substance like sodium benzoate are used to verify the viability of the inoculum.[\[16\]](#)[\[17\]](#)
- Incubation: Bottles are sealed, ensuring no headspace, and incubated at a constant temperature (e.g., 22°C) in the dark for 28 days.[\[16\]](#)
- Measurement: Dissolved oxygen concentration is measured in replicate bottles at the start and at regular intervals (e.g., days 7, 14, 21, and 28) using an oxygen electrode.[\[16\]](#)

- Data Analysis: The percentage of biodegradation is calculated by comparing the oxygen consumed by the test substance (corrected for the blank control) to its ThOD. A substance is considered readily biodegradable if it reaches  $\geq 60\%$  degradation within a 10-day window during the 28-day test.[\[14\]](#)[\[16\]](#)



[Click to download full resolution via product page](#)

Workflow for OECD 301D Ready Biodegradability Test.



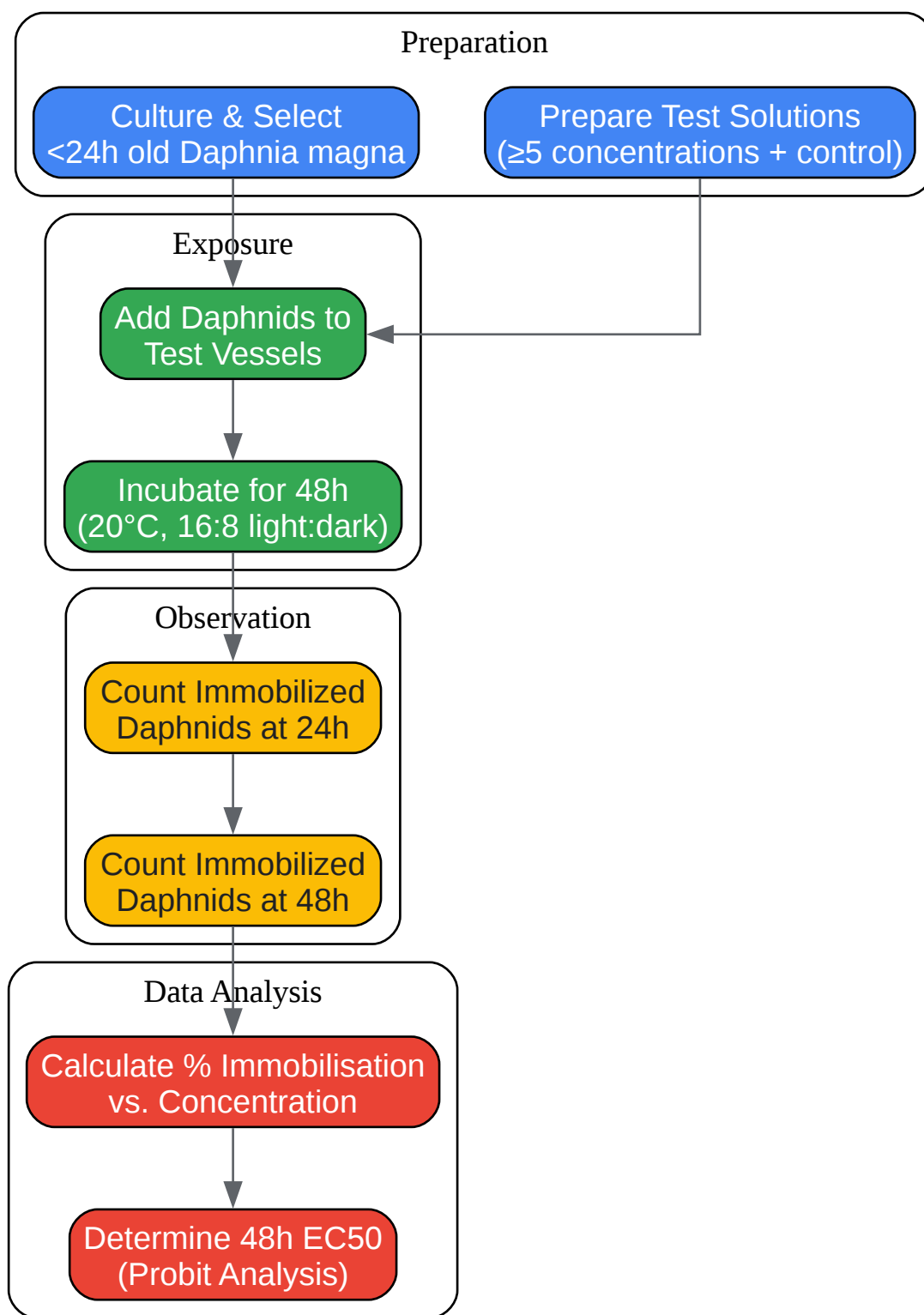
## Aquatic Toxicity - OECD 202 (Daphnia sp. Acute Immobilisation Test)

Objective: To determine the acute toxicity of **butyl acrylate** to *Daphnia magna* by calculating the concentration that immobilizes 50% of the organisms (EC50) over 48 hours.[18]

Principle: Juvenile daphnids, less than 24 hours old, are exposed to a range of concentrations of the test substance for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours and compared to a control group.[9]

Methodology:

- Test Organisms: Healthy, juvenile *Daphnia magna* less than 24 hours old are used. They are sourced from a healthy laboratory culture.[10]
- Test Solutions: A series of at least five test concentrations of **butyl acrylate** are prepared in a suitable medium (reconstituted or natural water). A control group with no test substance is also prepared.[19]
- Test Conditions: The test is conducted in glass vessels, with each vessel containing a small number of daphnids (e.g., 5) in a defined volume of test solution (e.g., 50-100 mL).[19][20] The test is run under controlled conditions of temperature ( $20 \pm 2^{\circ}\text{C}$ ) and photoperiod (e.g., 16h light/8h dark).[19] The test can be static (no renewal) or semi-static (solution renewed after 24 hours).[9]
- Observations: The number of immobilized daphnids in each vessel is counted at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.[8]
- Data Analysis: The 48-hour EC50 value, along with 95% confidence intervals, is calculated using appropriate statistical methods (e.g., probit analysis). The No Observed Effect Concentration (NOEC) and Lowest Observed Effect Concentration (LOEC) may also be determined.[8][9]



[Click to download full resolution via product page](#)

Workflow for OECD 202 Daphnia Acute Immobilisation Test.

## Aquatic Toxicity - OECD 203 (Fish, Acute Toxicity Test)

Objective: To determine the acute lethal toxicity of **butyl acrylate** to fish by calculating the concentration that is lethal to 50% of the test fish (LC50) over a 96-hour period.[\[21\]](#)

Principle: Fish are exposed to the test substance in a range of concentrations for 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours, allowing for the calculation of the LC50.[\[21\]](#)

Methodology:

- Test Organisms: A recommended fish species (e.g., Rainbow trout, *Oncorhynchus mykiss*, or Zebrafish, *Brachydanio rerio*) is selected and acclimated to the test conditions.[\[22\]](#)[\[23\]](#)
- Test Solutions: At least five concentrations of **butyl acrylate**, arranged in a geometric series, are prepared. A control group is maintained in water without the test substance.[\[21\]](#)
- Test Conditions: The test is conducted in tanks containing a specified number of fish (at least 7 per concentration).[\[21\]](#) The system can be static, semi-static, or flow-through. Water quality parameters such as temperature, pH, and dissolved oxygen are monitored regularly. The exposure period is 96 hours.[\[24\]](#)
- Observations: The number of dead fish in each tank is recorded at 24, 48, 72, and 96 hours. Any sublethal effects (e.g., abnormal behavior) are also noted.[\[25\]](#)
- Data Analysis: The cumulative mortality data at 96 hours is used to calculate the LC50 value and its 95% confidence limits using appropriate statistical methods.[\[22\]](#)

## Conclusion

**Butyl acrylate** is a chemical with a well-defined environmental profile. Its fate is dominated by rapid biodegradation in water and soil and fast photodegradation in the atmosphere, which prevents persistence and long-range transport. The potential for bioaccumulation is low. The primary environmental concern is its acute toxicity to aquatic organisms. The data and protocols presented in this guide provide a robust framework for researchers and professionals to conduct thorough environmental risk assessments and to understand the ecological implications of this widely used industrial chemical. Further research into terrestrial toxicity and

the specific microbial pathways of degradation would provide an even more complete picture of its environmental impact.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ri.conicet.gov.ar](http://ri.conicet.gov.ar) [[ri.conicet.gov.ar](http://ri.conicet.gov.ar)]
- 2. OECD 211: Daphnia Magna Reproduction Test - Situ Biosciences [[situbiosciences.com](http://situbiosciences.com)]
- 3. [yadda.icm.edu.pl](http://yadda.icm.edu.pl) [[yadda.icm.edu.pl](http://yadda.icm.edu.pl)]
- 4. [biotecnologiebt.it](http://biotecnologiebt.it) [[biotecnologiebt.it](http://biotecnologiebt.it)]
- 5. Current status on the biodegradability of acrylic polymers: microorganisms, enzymes and metabolic pathways involved [[ouci.dntb.gov.ua](http://ouci.dntb.gov.ua)]
- 6. Ecotoxicity of isosorbide acrylate and methacrylate monomers and corresponding polymers - Green Chemistry (RSC Publishing) DOI:10.1039/D2GC04178B [[pubs.rsc.org](http://pubs.rsc.org)]
- 7. Determination of selected fate and aquatic toxicity characteristics of acrylic acid and a series of acrylic esters - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 8. [shop.fera.co.uk](http://shop.fera.co.uk) [[shop.fera.co.uk](http://shop.fera.co.uk)]
- 9. [shop.fera.co.uk](http://shop.fera.co.uk) [[shop.fera.co.uk](http://shop.fera.co.uk)]
- 10. [biotecnologiebt.it](http://biotecnologiebt.it) [[biotecnologiebt.it](http://biotecnologiebt.it)]
- 11. [petrolkimya.com.tr](http://petrolkimya.com.tr) [[petrolkimya.com.tr](http://petrolkimya.com.tr)]
- 12. [download.basf.com](http://download.basf.com) [[download.basf.com](http://download.basf.com)]
- 13. Types of OECD 301 Biodegradation Tests - Aropha [[aropha.com](http://aropha.com)]
- 14. Ready biodegradability | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [[fao.org](http://fao.org)]
- 15. OECD 301D - Biodegradation Closed Bottle Test - Situ Biosciences [[situbiosciences.com](http://situbiosciences.com)]
- 16. [downloads.regulations.gov](http://downloads.regulations.gov) [[downloads.regulations.gov](http://downloads.regulations.gov)]
- 17. Ready Biodegradability Study: Closed Bottle Test | Scymaris [[scymaris.com](http://scymaris.com)]

- 18. oecd.org [oecd.org]
- 19. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 20. downloads.regulations.gov [downloads.regulations.gov]
- 21. oecd.org [oecd.org]
- 22. eurofins.com.au [eurofins.com.au]
- 23. Test No. 203: Fish, Acute Toxicity Test - Tox Lab [toxlab.co]
- 24. scribd.com [scribd.com]
- 25. laboratuvar.com [laboratuvar.com]
- To cite this document: BenchChem. [Environmental fate and impact of butyl acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089632#environmental-fate-and-impact-of-butyl-acrylate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)